

Techniques for Measuring Pavinetant Concentration in Plasma Samples

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Compound of Interest

Compound Name: Pavinetant

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

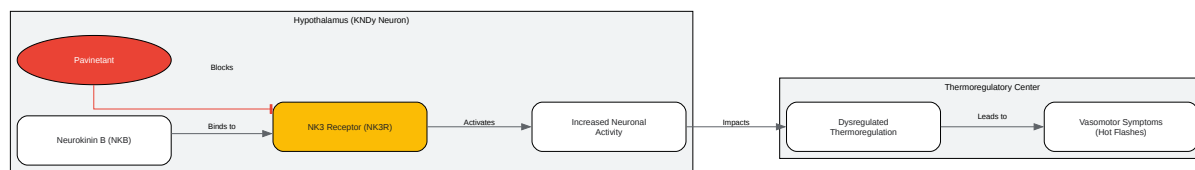
Introduction

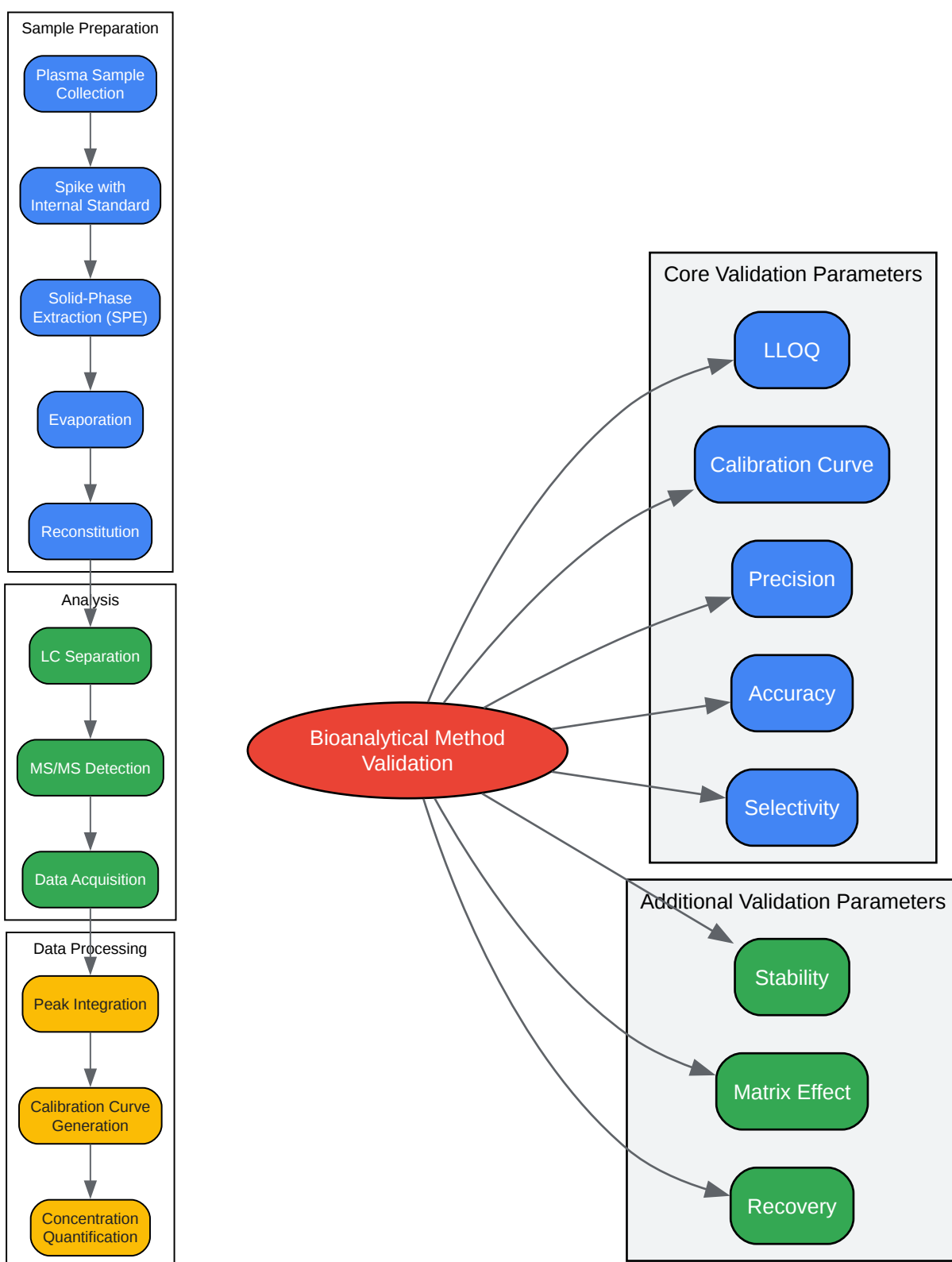
Pavinetant is a selective antagonist of the neurokinin-3 (NK3) receptor, a key component in the hypothalamic-pituitary-gonadal axis. The therapeutic potential of **Pavinetant** has been investigated for various conditions, including menopausal vasomotor symptoms (hot flashes), polycystic ovary syndrome (PCOS), and schizophrenia. Accurate quantification of **Pavinetant** in plasma samples is crucial for pharmacokinetic (PK) and pharmacodynamic (PD) studies, enabling researchers to understand its absorption, distribution, metabolism, and excretion (ADME) profile and to establish a relationship between its concentration and therapeutic effects.

These application notes provide a detailed overview of the techniques for measuring **Pavinetant** concentration in plasma, with a focus on a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. While a specific validated method for **Pavinetant** is not publicly available, this document outlines a comprehensive protocol adapted from a validated method for Fezolinetant, another selective NK3 receptor antagonist with a similar molecular profile.

Signaling Pathway of Pavinetant

Pavinetant exerts its therapeutic effect by blocking the action of neurokinin B (NKB) at the NK3 receptor. In the hypothalamus, Kisspeptin/Neurokinin B/Dynorphin (KNDy) neurons play a pivotal role in regulating the thermoregulatory center. During menopause, for instance, a decline in estrogen leads to increased NKB signaling, causing hyperactivity of KNDy neurons and triggering vasomotor symptoms. **Pavinetant**, by acting as an antagonist at the NK3 receptor, modulates this neuronal activity, thereby alleviating these symptoms.





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